

# Deoxynivalenol Immunoassays: A Comparative Guide to Antibody Cross-Reactivity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dons*

Cat. No.: *B1195921*

[Get Quote](#)

For researchers, scientists, and drug development professionals, understanding the specificity of antibodies used in immunoassays for the mycotoxin Deoxynivalenol (DON) is critical for accurate quantification and risk assessment. This guide provides a comparative analysis of the cross-reactivity of various DON antibodies with its key metabolites and other structurally related mycotoxins, supported by experimental data and detailed protocols.

Deoxynivalenol, a type B trichothecene mycotoxin produced by *Fusarium* species, is a frequent contaminant of cereal grains worldwide.[1][2] Its presence in food and feed poses a significant health risk to humans and animals.[2] Immunoassays, particularly enzyme-linked immunosorbent assays (ELISAs), are widely used for the rapid screening of DON due to their high throughput, sensitivity, and ease of use.[1] However, the accuracy of these assays is highly dependent on the specificity of the monoclonal or polyclonal antibodies employed.

The co-occurrence of DON with its acetylated derivatives, 3-acetyldeoxynivalenol (3-Ac-DON) and 15-acetyldeoxynivalenol (15-Ac-DON), as well as modified forms like DON-3-glucoside, presents a significant analytical challenge.[3][4] Cross-reactivity of DON antibodies with these analogs can lead to an overestimation of DON concentration, impacting regulatory compliance and toxicological risk assessment.[3][4] This guide examines the cross-reactivity profiles of several commercial and research-based DON immunoassays.

## Comparative Analysis of Cross-Reactivity

The cross-reactivity of an antibody is typically determined by comparing the concentration of the target analyte (DON) that causes 50% inhibition (IC<sub>50</sub>) of the signal with the IC<sub>50</sub> of a

competing analyte. The following table summarizes the reported cross-reactivity of various DON antibodies with common DON analogs and other mycotoxins.

Antibody/Assay Kit	Analyte	Cross-Reactivity (%)	Reference
RIDASCREEN®DON ELISA	DON-3-glucoside	82 - 98%	[3][4]
AGRAQUANT DON EIA	DON-3-Glucoside	High	[5]
3-Acetyldeoxynivalenol (3-Ac-DON)	High	[5]	
15-Acetyldeoxynivalenol (15-Ac-DON)	Moderate	[5]	
Nivalenol	High	[5]	
Fusarenone X	Moderate to High	[5]	
VERATOX for DON 5/5	3-Acetyldeoxynivalenol (3-Ac-DON)	Cross-reactive	[6]
Other trichothecenes	Does not bind	[6]	
Research Monoclonal Antibody (unnamed)	3-Acetyldeoxynivalenol (3-Ac-DON)	55.2%	[7]
15-Acetyldeoxynivalenol (15-Ac-DON)	<0.1%	[7]	
T-2 toxin	6.3%	[7]	
Monoclonal Antibody (from nivalenol-glycine conjugate)	Deoxynivalenol (DON)	57.2% (relative to 3-Ac-DON)	
3-Acetyldeoxynivalenol	100%		

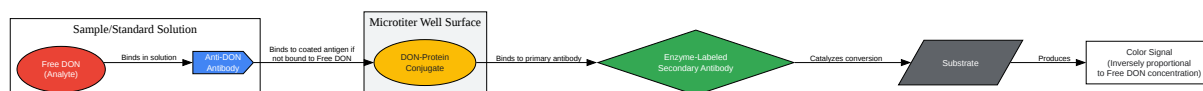
(3-Ac-DON)

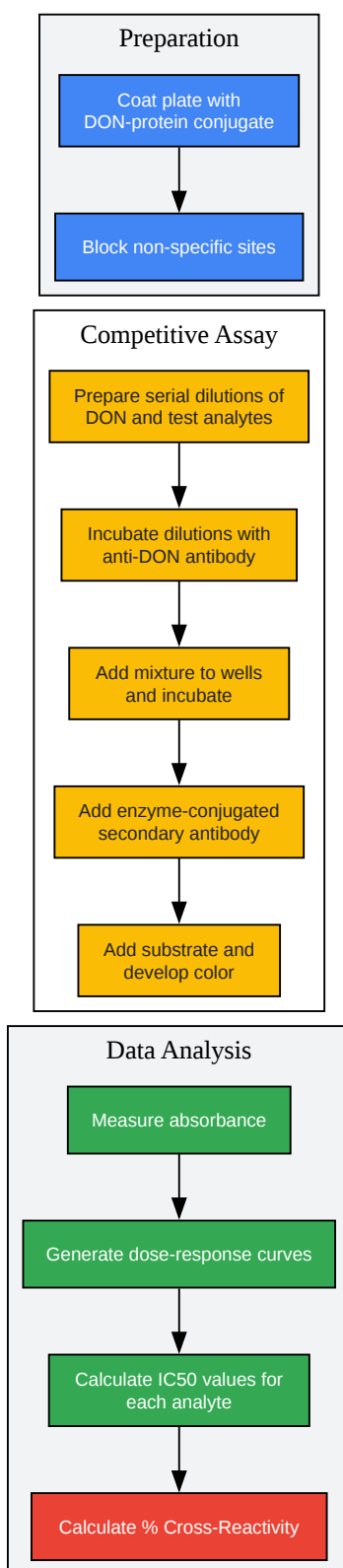
15-Acetyldeoxynivalenol (15-Ac-DON)	9.1% (relative to 3-Ac-DON)		
Nivalenol	39.5% (relative to 3-Ac-DON)		
Fusarenon-X	0.9% (relative to 3-Ac-DON)	[8]	
Anti-DON Antiserum (polyclonal)	3-Acetyldeoxynivalenol (3-Ac-DON)	100%	[9]
15-Acetyldeoxynivalenol (15-Ac-DON)	1.1%	[9]	
Nivalenol	0.063%	[9]	
Fusarenon X	0.016%	[9]	

## Experimental Methodologies

The determination of antibody cross-reactivity is fundamental to the validation of any immunoassay. A competitive ELISA format is most commonly employed for this purpose.

## Principle of Competitive ELISA for DON Detection





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. cejph.szu.cz [cejph.szu.cz]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Veratox for DON 5/5 | Mycotoxin Testing [neogen.com]
- 7. Enzyme-Linked Immunosorbent-Assay for Deoxynivalenol (DON) - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Production and characterization of a monoclonal antibody that cross-reacts with the mycotoxins nivalenol and 4-deoxynivalenol [agris.fao.org]
- 9. Direct enzyme-linked immunosorbent assays for the detection of the 8-ketotrichotecene mycotoxins deoxynivalenol, 3-acetyldeoxynivalenol, and 15-acetyldeoxynivalenol in buffer solutions [agris.fao.org]
- To cite this document: BenchChem. [Deoxynivalenol Immunoassays: A Comparative Guide to Antibody Cross-Reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195921#cross-reactivity-of-deoxynivalenol-antibodies-in-immunoassays]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)